

Borogluconate in Plant Nutrition: Application Notes and Protocols for Agricultural Research

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Compound of Interest

Compound Name: Borogluconate

Cat. No.: B8569688

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Introduction

While direct research on "**borogluconate**" as a standalone boron fertilizer in plant nutrition is limited in publicly available literature, its related compound, calcium **borogluconate**, offers insights into its potential application. Calcium **borogluconate** is a chemical complex of calcium gluconate and boric acid, noted for its high solubility.[1] A Japanese patent highlights its potential as a highly soluble liquid fertilizer for providing both calcium and boron to a wide variety of crops, including vegetables, legumes, and grains.[2] The primary role of **borogluconate** in this context is to serve as a soluble carrier for boron, an essential micronutrient vital for plant growth and development.

These notes will focus on the broader applications of boron in agricultural research for plant nutrition, drawing on established knowledge of commonly used boron sources like boric acid and borax. The principles and findings are directly applicable to understanding the potential effects of a **borogluconate**-based fertilizer.

Core Functions of Boron in Plants

Boron is a crucial micronutrient with several key functions in plant physiology:

- **Cell Wall Structure:** Boron is essential for the structural integrity of cell walls. It forms borate-ester cross-links with rhamnogalacturonan II (RG-II), a pectin polysaccharide, which is critical for cell wall strength and flexibility.[3][4][5] Boron deficiency leads to altered cell walls, resulting in physical symptoms like cracked or corky stems.[3]

- **Cell Division and Elongation:** By maintaining cell wall integrity, boron plays a vital role in cell division and elongation, which are fundamental for root and shoot growth.[4]
- **Reproductive Growth:** Boron is critical for pollen germination, pollen tube growth, and overall fruit and seed development.[4][6] Foliar applications of boron just before and during flowering have been shown to increase yields in many fruit and grain crops.[7]
- **Nutrient and Sugar Transport:** Boron is involved in the transport of sugars and other nutrients within the plant.[4] It also plays a role in maintaining the proper function of cell membranes, which can improve the uptake of other nutrients like phosphorus and potassium.[8]

Quantitative Data on Boron Application

The application of boron can significantly impact crop yield and quality. The following tables summarize findings from various studies on different crops, showcasing the effects of different application methods and rates.

Table 1: Effect of Boron Application on Crop Yield

Crop	Boron Source & Application Method	Application Rate	Observed Effect on Yield	Reference
Potato	Borax (Soil Application)	20 kg/ha	Increased plot yield from 23.23 kg (control) to 32.42 kg.	[9]
Barley	Boron (Foliar Spray)	2% solution	Increased grain yield by 10% and biological yield by 9.6% over control.	[10]
Sugar Beet	Boric Acid (Foliar Spray)	1.22 kg B/ha (12% solution)	Increased root yield by 12.12% and sucrose concentration by 26.35% over control.	[11]
Tomato	Boric Acid (Foliar Spray)	0.03% solution	Significantly increased fruit yield compared to control.	[12]
Sesame	Boric Acid (Foliar Spray)	75 ppm (applied 3 times)	Increased seed yield from 368.7 kg/ha (control) to 609.0 kg/ha .	[13]
Various Crops	Boron Fertilizers	Up to 2.5 kg B/ha	Reported yield increases: Cotton & Wheat (14%), Rice (14-30%), Maize (20%), Soybean (58%).	[14]

Table 2: Boron Concentration in Plant Tissues Following Application

Crop	Application Method	Application Rate	Tissue Boron Concentration	Reference
Potato	Foliar Spray	Not specified	80% increase in tuber boron concentration over control.	[15]
Highbush Blueberry	Foliar Spray	1.5 kg B/ha/year	Most effective method for increasing B concentration in leaves, roots, and fruit.	[16]
Highbush Blueberry	Fertigation	1.5 kg B/ha/year	Second most effective method; increased extractable soil B to recommended levels.	[16]
Highbush Blueberry	Soil Application	1.5 kg B/ha/year	Relatively ineffective at increasing plant tissue B concentration after two years.	[16]

Experimental Protocols

Protocol 1: Evaluating the Efficacy of Foliar Boron Application on Crop Yield

Objective: To determine the effect of different concentrations of foliar-applied boron on the growth, yield, and tissue boron concentration of a selected crop (e.g., tomato).

Materials:

- Tomato seedlings (variety of choice)
- Pots with standard potting mix
- Boric acid (H_3BO_3)
- Distilled water
- Spray bottles
- Fertilizer solution (low in boron)
- Equipment for plant tissue analysis (e.g., ICP-OES)

Methodology:

- Plant Establishment: Transplant tomato seedlings into pots and allow them to establish for two weeks. Provide a standard, low-boron nutrient solution to all plants.
- Treatment Groups: Divide the plants into four groups:
 - T0 (Control): Sprayed with distilled water only.
 - T1: Sprayed with a 0.03% boric acid solution.[\[12\]](#)
 - T2: Sprayed with a 0.05% boric acid solution.
 - T3: Sprayed with a 0.1% boric acid solution.
- Application:
 - Apply foliar sprays at three different stages: before flower initiation, after fruit set, and 20 days after the second spray.[\[12\]](#)
 - Spray the foliage until runoff, ensuring even coverage.
- Data Collection:

- Growth Parameters: Measure plant height, number of branches, and leaf area at regular intervals.
- Yield Parameters: At harvest, count the number of fruits per plant and measure the total fruit weight.
- Tissue Analysis: Collect young, fully expanded leaves after the final spray. Dry the tissue, ash it, and determine the boron concentration using the azomethine-H method or ICP-OES.[\[17\]](#)[\[18\]](#)
- Statistical Analysis: Analyze the data using ANOVA to determine significant differences between treatment groups.

Protocol 2: Determination of Boron Concentration in Plant Tissue (Dry Ashing Method)

Objective: To accurately measure the boron content in dried plant material.

Materials:

- Dried and ground plant tissue sample
- Muffle furnace
- Porcelain crucibles
- Sulfuric acid (0.36 N H₂SO₄) or other suitable acid[\[18\]](#)
- Deionized water
- Whatman filter paper
- ICP-OES (Inductively Coupled Plasma - Optical Emission Spectrometry) or spectrophotometer
- Azomethine-H reagent (for colorimetric method)[\[17\]](#)[\[18\]](#)

Methodology:

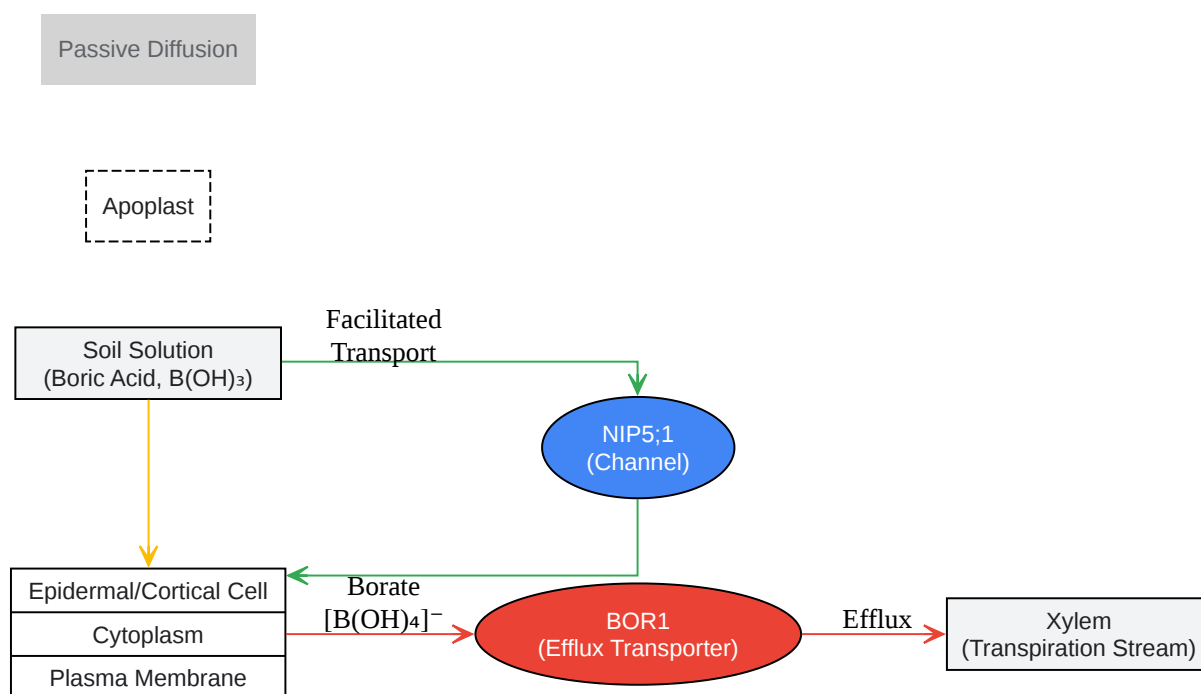
- Sample Preparation: Dry the plant tissue sample at 65-70°C until a constant weight is achieved. Grind the dried tissue to a fine powder.
- Dry Ashing:
 - Weigh approximately 1 gram of the ground plant tissue into a porcelain crucible.
 - Place the crucible in a muffle furnace.
 - Ash the sample at a temperature not exceeding 500-550°C for 4-6 hours, or until a white or gray ash is obtained.
- Ash Extraction:
 - Allow the crucibles to cool completely.
 - Add a specific volume (e.g., 10 mL) of 0.36 N H₂SO₄ to the ash in the crucible.[\[18\]](#)
 - Allow the acid to extract the nutrients from the ash for at least 1 hour at room temperature, with occasional swirling.
- Filtration and Dilution:
 - Filter the acid extract through Whatman No. 42 filter paper into a volumetric flask.
 - Wash the crucible and filter paper with deionized water to ensure all boron is collected.
 - Bring the filtrate to a final known volume with deionized water.
- Analysis:
 - Analyze the final solution for boron concentration using ICP-OES.[\[17\]](#)
 - Alternatively, use a colorimetric method with the azomethine-H reagent and measure absorbance with a spectrophotometer.[\[18\]](#)[\[19\]](#)
- Calculation: Calculate the boron concentration in the original plant tissue based on the analysis results, the final volume of the solution, and the initial weight of the dried tissue

sample.

Visualizations: Signaling Pathways and Workflows

Boron Uptake and Transport in Plant Roots

The uptake and transport of boron from the soil into the plant's vascular system is a tightly regulated process involving different transporter proteins.

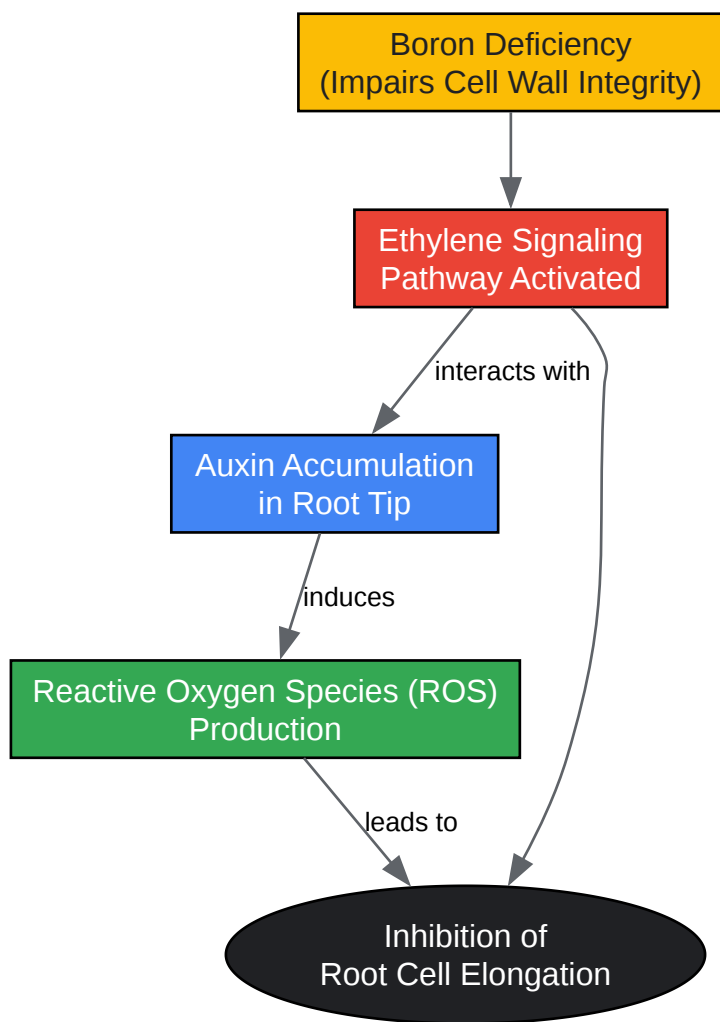


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Caption: Boron uptake from soil into the root xylem.

Signaling Cascade in Response to Boron Deficiency

Boron deficiency rapidly inhibits root growth. This response is mediated by a complex signaling pathway involving plant hormones.

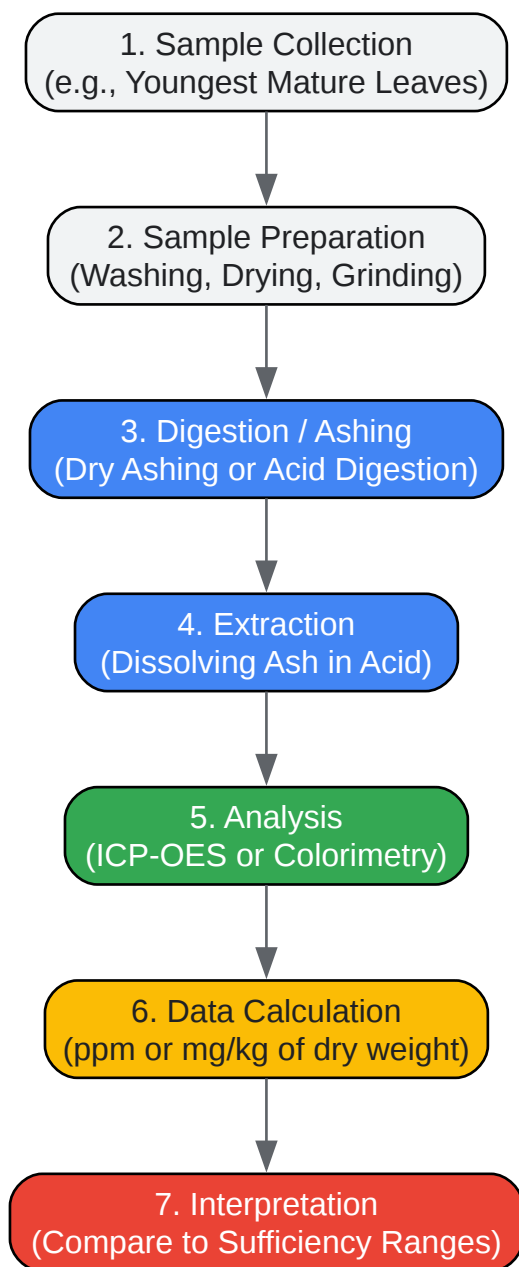


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Caption: Hormone signaling pathway in response to boron deficiency.

Experimental Workflow for Boron Analysis

This diagram outlines the key steps for analyzing boron content in plant samples, from collection to final data interpretation.



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Caption: Workflow for plant tissue boron analysis.

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References

- 1. ams.usda.gov [ams.usda.gov]
- 2. JPH08104604A - Calcium and boron-enriched nutritional preparation for plant, and liquid fertilizer, spraying agent for leaf and fruit, soil-treating agent and seed-treating agent containing the preparation - Google Patents [patents.google.com]
- 3. balchem.com [balchem.com]
- 4. loyalfertilizer.com [loyalfertilizer.com]
- 5. Is boron involved solely in structural roles in vascular plants? - PMC [pmc.ncbi.nlm.nih.gov]
- 6. EFFECTIVENESS OF BORON APPLICATION: SOIL VS FOLIAR FEEDING | The Bioscan [thebioscan.com]
- 7. Agronomy note: Amount of Solubor to mix into spray tanks to supply desired boron rates | U.S. Borax [agriculture.borax.com]
- 8. Frontiers | Root Responses to Boron Deficiency Mediated by Ethylene [frontiersin.org]
- 9. thepharmajournal.com [thepharmajournal.com]
- 10. journals.usamvcluj.ro [journals.usamvcluj.ro]
- 11. scialert.net [scialert.net]
- 12. researchgate.net [researchgate.net]
- 13. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 14. researchgate.net [researchgate.net]
- 15. Improving boron use efficiency via different application techniques for optimum production of good quality potato (*Solanum tuberosum* L.) in alkaline soil - PMC [pmc.ncbi.nlm.nih.gov]
- 16. [hort](https://hort.journals.ashs.org) [[journals.ashs.org](https://hort.journals.ashs.org)]
- 17. arvumplantlabs.com [arvumplantlabs.com]
- 18. tandfonline.com [tandfonline.com]
- 19. researchgate.net [researchgate.net]
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